

# An In-depth Technical Guide to Phenethyl Acetate: Structural Formula and Isomers

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## Compound of Interest

Compound Name: Phenethyl acetate

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This technical guide provides a comprehensive overview of **phenethyl acetate**, a significant compound in the fragrance, flavor, and pharmaceutical industries. It details the structural formula, physicochemical properties, and synthesis of **phenethyl acetate**, along with an exploration of its key structural isomers. This document is intended to serve as a valuable resource for professionals engaged in research and development.

## Phenethyl Acetate: Structure and Properties

**Phenethyl acetate**, systematically named 2-phenylethyl acetate, is an organic compound and the acetate ester of 2-phenylethanol.<sup>[1][2]</sup> It is a colorless liquid at room temperature, known for its pleasant floral and fruity aroma, often described as reminiscent of roses and honey.<sup>[3][4]</sup> This compound is found naturally in various fruits, flowers, and fermented products but is also widely produced synthetically for commercial use.<sup>[3][5]</sup>

The molecular formula for **phenethyl acetate** is  $C_{10}H_{12}O_2$ .<sup>[5][6]</sup>

Chemical Structure:

(Where Ph represents a phenyl group)

## Physicochemical Properties

The key physicochemical properties of **phenethyl acetate** are summarized in the table below. This data is crucial for its application in various formulations and for predicting its behavior in different chemical environments.

Property	Value	References
Molecular Weight	164.20 g/mol	[5][6]
Appearance	Colorless liquid	[6][7]
Density	1.032 - 1.088 g/mL at 25 °C	[4][6][7][8]
Boiling Point	238-239 °C	[3][6][7][8]
Melting Point	-31.1 °C	[1][3][4][7]
Refractive Index	1.498 - 1.502 at 20°C	[1][6][7][8]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[1][7]
Log P	2.27 - 2.30	[1][6]

## Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and characterization of **phenethyl acetate**.

<sup>1</sup>H NMR (90 MHz, CDCl<sub>3</sub>): The proton NMR spectrum provides characteristic signals corresponding to the different protons in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.20 - 7.30	m	5H	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )
4.28	t	2H	-O-CH <sub>2</sub> -
2.92	t	2H	-CH <sub>2</sub> -Ph
2.01	s	3H	CH <sub>3</sub> -C=O

Data sourced from  
PubChem CID 7654.

[\[1\]](#)

<sup>13</sup>C NMR (25.16 MHz, CDCl<sub>3</sub>): The carbon NMR spectrum complements the proton NMR data for structural elucidation.

Chemical Shift (ppm)	Assignment
170.80	C=O (ester carbonyl)
137.86	Quaternary aromatic carbon
128.88	Aromatic CH
128.50	Aromatic CH
126.56	Aromatic CH
64.88	-O-CH <sub>2</sub> -
35.12	-CH <sub>2</sub> -Ph
20.83	CH <sub>3</sub> -

Data sourced from PubChem CID 7654.[\[1\]](#)

## Synthesis of Phenethyl Acetate

**Phenethyl acetate** is commercially produced primarily through chemical synthesis. The most common method is the Fischer esterification of 2-phenylethanol with acetic acid.<sup>[3][6]</sup>

## Experimental Protocol: Fischer Esterification

Objective: To synthesize **phenethyl acetate** from 2-phenylethanol and acetic acid.

Materials:

- 2-phenylethanol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Dichloromethane
- Standard laboratory glassware for reflux and extraction

Procedure:

- In a round-bottom flask, combine 2-phenylethanol and a molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Equip the flask with a reflux condenser and heat the mixture to reflux for 2-3 hours.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and remove the solvent (dichloromethane) by rotary evaporation.
- The crude **phenethyl acetate** can be purified by vacuum distillation.

To improve the yield, acetic anhydride can be used in place of acetic acid.[\[6\]](#)

## Enzymatic Synthesis

An environmentally friendly alternative to chemical synthesis is the enzymatic synthesis of **phenethyl acetate**.[\[9\]](#) This method often utilizes immobilized lipases, such as Novozym 435 from *Candida antarctica*, as a biocatalyst.[\[9\]](#)[\[10\]](#) The reaction can be performed via esterification of 2-phenylethanol with an acyl donor like acetic anhydride or vinyl acetate.[\[9\]](#) This biocatalytic approach offers high conversion rates and enzyme reusability.[\[9\]](#)

## Isomers of Phenethyl Acetate

Isomers are molecules that have the same molecular formula but different structural arrangements. The molecular formula  $C_{10}H_{12}O_2$  encompasses a wide variety of isomers with distinct chemical and physical properties.[\[11\]](#)[\[12\]](#)

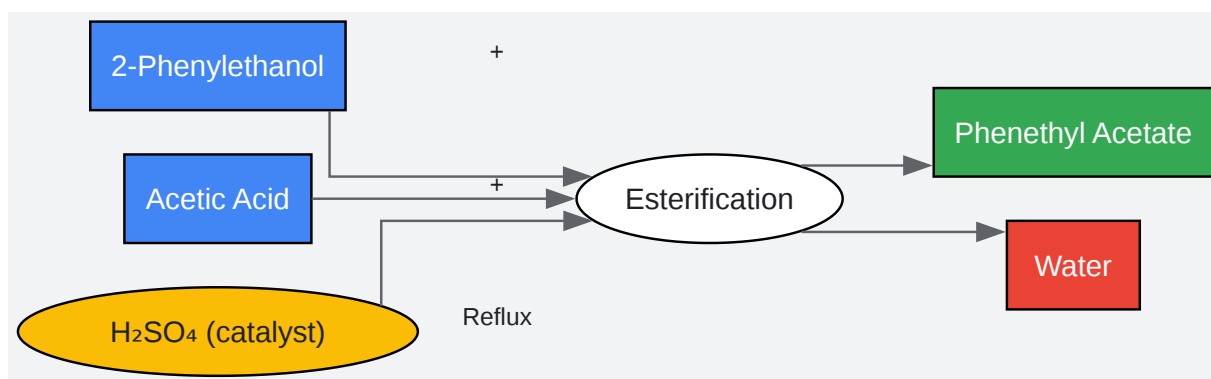
## Key Structural Isomers

Below is a table summarizing some of the key structural isomers of **phenethyl acetate**.

Isomer Name	IUPAC Name	Structure	Key Properties/Notes
1-Phenylethyl acetate	1-phenylethyl acetate	$\text{CH}_3\text{COOCH}(\text{CH}_3)\text{C}_6\text{H}_5$ 5	Also known as styrallyl acetate. Possesses a more fruity and green odor compared to phenethyl acetate.[6] [13]
Benzyl propionate	Benzyl propanoate	$\text{CH}_3\text{CH}_2\text{COOCH}_2\text{C}_6\text{H}_5$ 5	Has a fruity aroma reminiscent of pear and jasmine.[6]
Ethyl 2-phenylacetate	Ethyl 2-phenylacetate	$\text{C}_6\text{H}_5\text{CH}_2\text{COOCH}_2\text{CH}_3$ 3	An ester with a honey-like scent.
Methyl 3-phenylpropanoate	Methyl 3-phenylpropanoate	$\text{C}_6\text{H}_5\text{CH}_2\text{CH}_2\text{COOCH}_3$ 3	An ester with a sweet, fruity, and cinnamon-like aroma.
Raspberry Ketone	4-(4-hydroxyphenyl)butan-2-one	$\text{HOC}_6\text{H}_4\text{CH}_2\text{CH}_2\text{COC}_6\text{H}_5$ H <sub>3</sub>	A phenolic compound responsible for the aroma of raspberries. [11]
Ethyl Cinnamate	Ethyl (E)-3-phenylprop-2-enoate	$\text{C}_6\text{H}_5\text{CH}=\text{CHCOOCH}_2\text{CH}_3$ CH <sub>3</sub>	An ester used as a flavoring agent and in the perfume industry. [11]

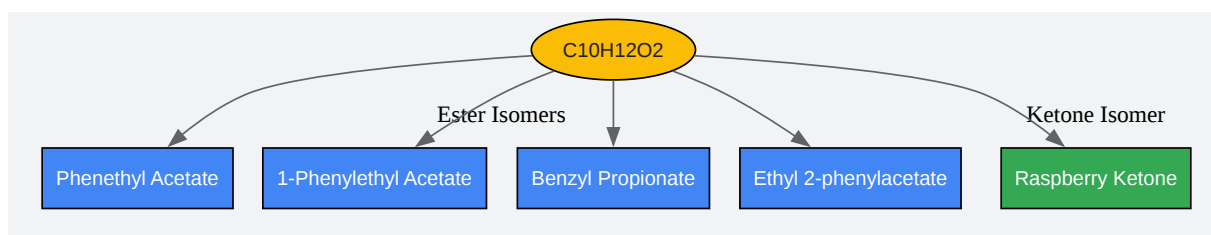
## Visualizations

The following diagrams illustrate the synthesis of **phenethyl acetate** and the relationship between its isomers.



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Caption: Fischer Esterification of 2-Phenylethanol.



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Caption: Structural Isomers of C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>.

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